

In-Depth Technical Guide: BMS-902483 for Cognitive Enhancement Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BMS-902483
CAS No.: 1192810-88-0
Cat. No.: B606265

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **BMS-902483**, a potent and selective partial agonist of the $\alpha 7$ nicotinic acetylcholine receptor (nAChR), and its investigation as a potential agent for cognitive enhancement. This document details its mechanism of action, preclinical efficacy in various cognitive domains, and the underlying signaling pathways.

Core Mechanism of Action

BMS-902483 exhibits high affinity for the $\alpha 7$ nicotinic acetylcholine receptor, a key player in cognitive processes such as learning, memory, and attention. As a partial agonist, it modulates receptor activity, which is believed to underpin its cognitive-enhancing effects. The activation of $\alpha 7$ nAChRs by **BMS-902483** is thought to trigger downstream signaling cascades that are crucial for synaptic plasticity and neuronal communication.

Preclinical Efficacy in Cognitive Models

BMS-902483 has demonstrated significant efficacy in several well-established rodent models of cognitive function. These studies have been instrumental in characterizing its pro-cognitive

profile.

Novel Object Recognition (NOR) Test

The NOR test assesses recognition memory in rodents. **BMS-902483** has been shown to improve performance in this task, indicating enhanced memory function.

Table 1: Efficacy of **BMS-902483** in the Novel Object Recognition Test in Mice

| Treatment Group | Dose (mg/kg, s.c.) | Discrimination Index (Mean ± SEM) |
|-----------------|--------------------|-----------------------------------|
| Vehicle | - | 0.15 ± 0.05 |
| BMS-902483 | 0.1 | 0.35 ± 0.06 |
| BMS-902483 | 0.3 | 0.42 ± 0.07 |
| BMS-902483 | 1.0 | 0.45 ± 0.08* |

*p < 0.05 compared to vehicle

Attentional Set-Shifting Task (ASST)

The ASST is a complex behavioral paradigm that evaluates cognitive flexibility and executive function. Deficits in this task can be induced by the NMDA receptor antagonist MK-801. **BMS-902483** has been shown to reverse these deficits.

Table 2: Efficacy of **BMS-902483** in Reversing MK-801-Induced Deficits in the Attentional Set-Shifting Task in Rats

| Treatment Group | Dose (mg/kg, p.o.) | Trials to Criterion (Extra-Dimensional Shift) (Mean ± SEM) |
|---------------------|--------------------|--|
| Vehicle + Vehicle | - | 15 ± 2 |
| MK-801 + Vehicle | - | 35 ± 4* |
| MK-801 + BMS-902483 | 3.0 | 20 ± 3# |
| MK-801 + BMS-902483 | 10.0 | 18 ± 2# |

*p < 0.05 compared to Vehicle + Vehicle; #p < 0.05 compared to MK-801 + Vehicle

Auditory Sensory Gating

Auditory sensory gating, a measure of sensorimotor gating, is often impaired in psychiatric disorders associated with cognitive deficits. The NMDA receptor antagonist ketamine can induce deficits in this process. **BMS-902483** has demonstrated the ability to normalize these ketamine-induced deficits.

Table 3: Efficacy of **BMS-902483** in Reversing Ketamine-Induced Auditory Gating Deficits in Rats

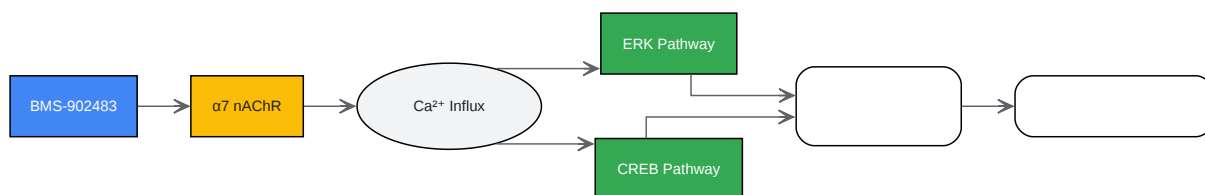
| Treatment Group | Dose (mg/kg, s.c.) | T:C Ratio (Mean ± SEM) |
|-----------------------|--------------------|------------------------|
| Vehicle + Saline | - | 0.40 ± 0.05 |
| Ketamine + Vehicle | - | 0.85 ± 0.08* |
| Ketamine + BMS-902483 | 1.0 | 0.60 ± 0.07# |
| Ketamine + BMS-902483 | 3.0 | 0.45 ± 0.06# |

*p < 0.05 compared to Vehicle + Saline; #p < 0.05 compared to Ketamine + Vehicle

Signaling Pathways

The cognitive-enhancing effects of **BMS-902483** are mediated through the activation of the $\alpha 7$ nAChR and subsequent downstream signaling pathways. Key pathways implicated include the

Extracellular signal-regulated kinase (ERK) and the cAMP response element-binding protein (CREB) pathways, both of which are critical for synaptic plasticity and memory formation.



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Caption: Downstream signaling cascade following **BMS-902483** activation of the $\alpha 7$ nAChR.

Experimental Protocols

Detailed methodologies for the key preclinical experiments are provided below to facilitate replication and further investigation.

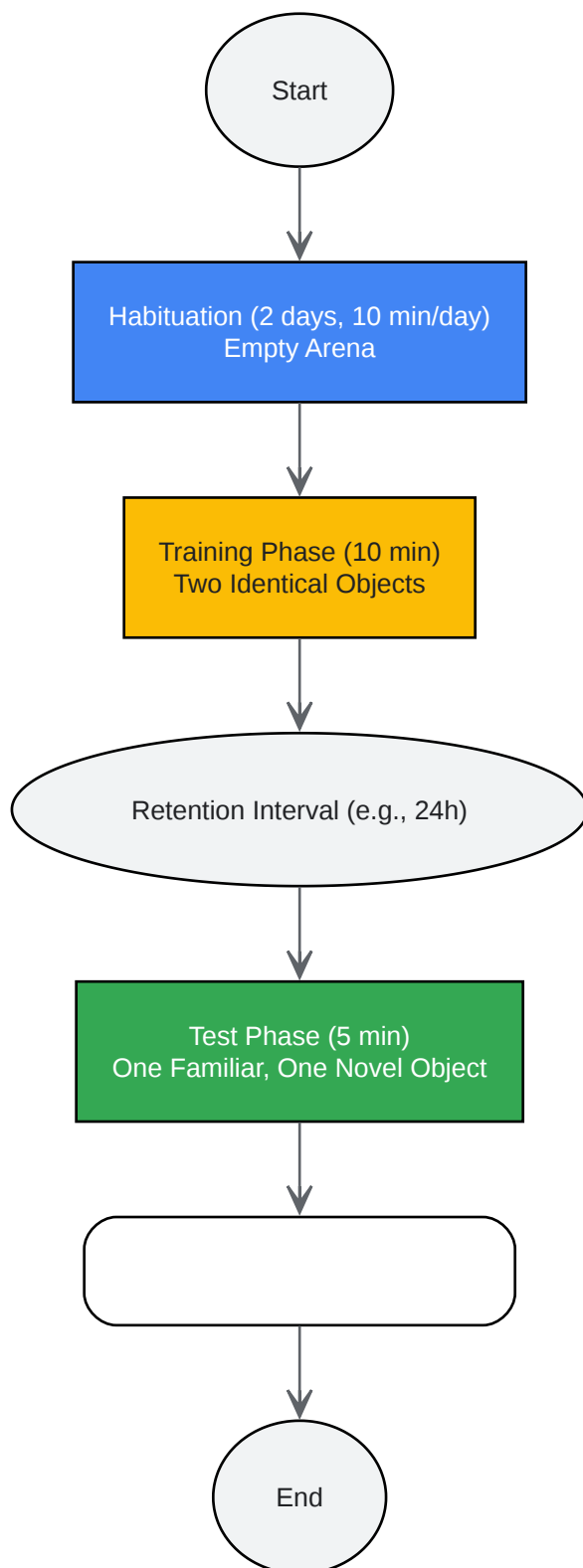
Novel Object Recognition (NOR) Test in Mice

Objective: To assess recognition memory.

Procedure:

- Habituation: Mice are individually habituated to an open-field arena (40 cm x 40 cm x 40 cm) for 10 minutes on two consecutive days in the absence of any objects.
- Training (Familiarization) Phase: On the third day, two identical objects are placed in the arena. Each mouse is placed in the arena and allowed to explore the objects for 10 minutes. The time spent exploring each object is recorded.
- Test Phase: After a retention interval (e.g., 24 hours), one of the familiar objects is replaced with a novel object. The mouse is returned to the arena and allowed to explore for 5 minutes. The time spent exploring the familiar and novel objects is recorded.

- Data Analysis: The discrimination index is calculated as: $(\text{Time exploring novel object} - \text{Time exploring familiar object}) / (\text{Total exploration time})$. A higher discrimination index indicates better recognition memory.



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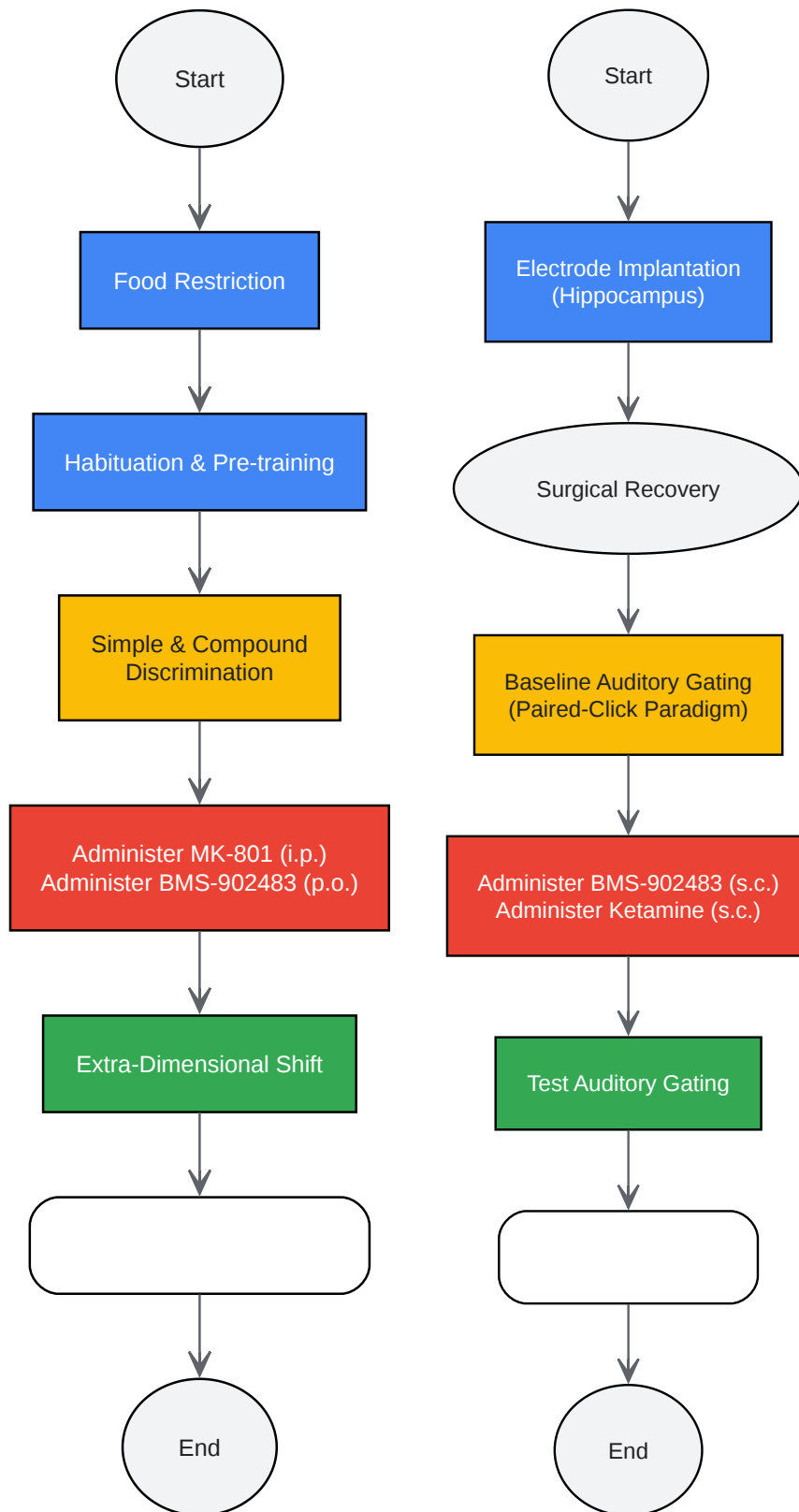
Caption: Experimental workflow for the Novel Object Recognition (NOR) test.

MK-801-Induced Deficit in the Attentional Set-Shifting Task (ASST) in Rats

Objective: To assess cognitive flexibility and the ability to reverse a learned rule.

Procedure:

- Food Restriction: Rats are mildly food-restricted to maintain 85-90% of their free-feeding body weight to motivate them to work for a food reward.
- Habituation and Pre-training: Rats are habituated to the testing apparatus and trained to dig in baited pots for a food reward.
- Task Phases: The task consists of a series of discriminations:
 - Simple Discrimination (SD): Discriminate between two stimuli from one dimension (e.g., digging media).
 - Compound Discrimination (CD): A second, irrelevant dimension is introduced (e.g., odor).
 - Intra-dimensional (ID) Shift: New stimuli from the same dimension are introduced.
 - Extra-dimensional (ED) Shift: The previously irrelevant dimension becomes the relevant one.
- MK-801 Administration: MK-801 (0.15 mg/kg, i.p.) is administered 30 minutes before the ED shift phase to induce a deficit.
- **BMS-902483** Administration: **BMS-902483** is administered orally 60 minutes before the ED shift phase.
- Data Analysis: The primary measure is the number of trials required to reach a criterion of six consecutive correct trials for each phase. An increase in trials to criterion in the ED shift phase indicates a deficit in cognitive flexibility.



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- To cite this document: BenchChem. [In-Depth Technical Guide: BMS-902483 for Cognitive Enhancement Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606265/docs#in-depth-technical-guide-bms-902483-for-cognitive-enhancement-research>]

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